

Measuring FASN Inhibition with FASN-IN-5: Application Notes and Protocols

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Compound of Interest

Compound Name: FASN-IN-5

Cat. No.: B15577402

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Introduction

Fatty Acid Synthase (FASN) is a key enzyme in the de novo synthesis of fatty acids.^[1] Its upregulation is a hallmark of many cancers and metabolic diseases, making it a promising therapeutic target. **FASN-IN-5** is a potent inhibitor of FASN, useful for studying its role in various cellular processes and for preclinical drug development. These application notes provide detailed protocols for measuring the inhibitory effect of **FASN-IN-5** on FASN activity and its impact on downstream signaling pathways.

While specific quantitative data for **FASN-IN-5**'s inhibitory concentration (IC₅₀) is not readily available in the public domain, this document provides established protocols that can be adapted to determine these values. For context, other FASN inhibitors have reported IC₅₀ values in the nanomolar to low micromolar range in various assays. For example, the inhibitor FT-4101 has an IC₅₀ of 40 nM in a biochemical enzymatic assay and 23 nM in a cell-based de novo lipogenesis assay.^[2] Another inhibitor, TVB-3166, shows a biochemical IC₅₀ of 0.042 μM.^[3]

Data Presentation

The following tables provide a template for summarizing quantitative data obtained from the described experimental protocols.

Table 1: Biochemical Inhibition of FASN by **FASN-IN-5**

Assay Type	FASN-IN-5 Concentration	Rate of NADPH Oxidation (mOD/min)	Percent Inhibition (%)	IC50
NADPH Consumption Assay	(e.g., 0-100 μ M)	Experimental Data	Calculated Data	Calculated Value

Table 2: Cellular Inhibition of Lipid Synthesis by **FASN-IN-5**

Assay Type	Cell Line	FASN-IN-5 Concentration	Radiolabeled Acetate Incorporation (CPM)	Percent Inhibition (%)	IC50
Radiolabeled Precursor Incorporation	(e.g., MCF-7, LNCaP)	(e.g., 0-50 μ M)	Experimental Data	Calculated Data	Calculated Value

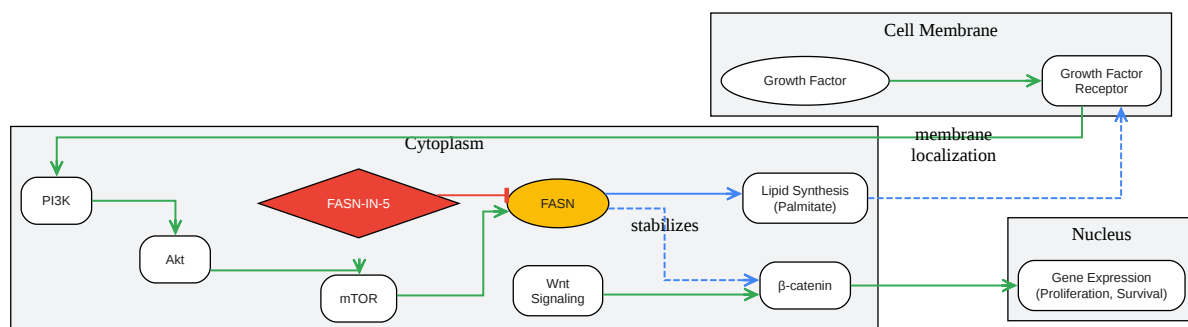
Table 3: Effect of **FASN-IN-5** on Cancer Cell Viability

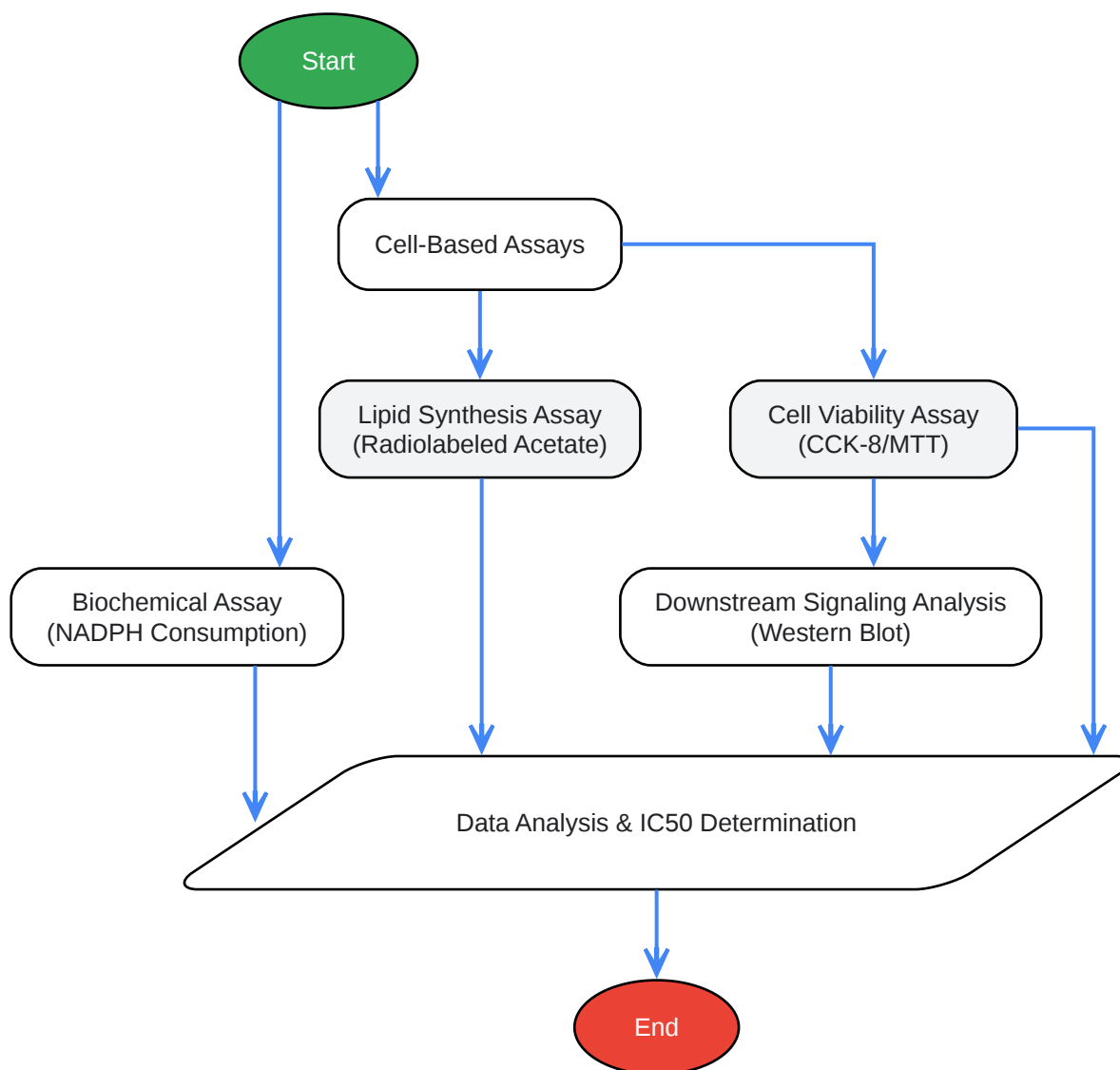
Assay Type	Cell Line	FASN-IN-5 Concentration	Cell Viability (%)	IC50
CCK-8/MTT Assay	(e.g., SK-BR-3, HepG2)	(e.g., 0-100 μ M)	Experimental Data	Calculated Value

Signaling Pathways and Experimental Workflows

FASN and Downstream Signaling Pathways

FASN activity is intricately linked to major oncogenic signaling pathways, including the PI3K/Akt/mTOR and Wnt/ β -catenin pathways. Inhibition of FASN can disrupt these pathways, leading to reduced cell proliferation, survival, and growth.





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